

An In-Depth Technical Guide to the Physical Properties of 1-Cyclohexyltrimethylamine

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Compound of Interest

Compound Name: **1-Cyclohexyltrimethylamine**

Cat. No.: **B103509**

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Introduction and Scope

1-Cyclohexyltrimethylamine (also known as N,N-Dimethylcyclohexanemethanamine) is a tertiary amine featuring a cyclohexyl group attached to a trimethylamine moiety.^{[1][2]} Its structure lends itself to applications as an intermediate in organic synthesis and potentially as a building block in pharmaceutical development. Understanding its fundamental physical properties is a critical prerequisite for its effective use in research and development, enabling accurate reaction design, purification, and formulation.

This guide provides a comprehensive overview of the known physical properties of **1-Cyclohexyltrimethylamine**, alongside detailed, field-proven experimental protocols for their determination. The methodologies described are designed to be self-validating, ensuring researchers can confidently characterize this compound in a laboratory setting.

Physicochemical and Molecular Properties

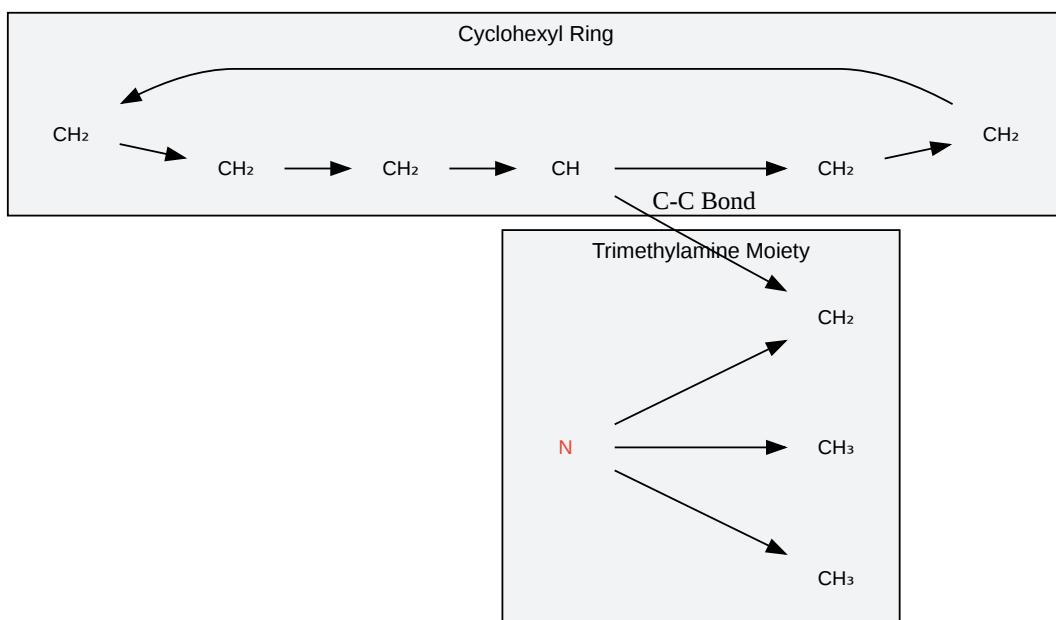
A summary of the core physicochemical properties of **1-Cyclohexyltrimethylamine** is presented below. It is important to note that while some properties like boiling point and molecular weight are well-documented, others such as density and refractive index require experimental determination for specific batches.

Property	Value	Source
IUPAC Name	1-cyclohexyl-N,N-dimethylmethanamine	PubChem[3]
Synonyms	N,N-Dimethylcyclohexanemethane (Cyclohexylmethyl)dimethylamine	PubChem[3]
CAS Number	16607-80-0	NIST[4]
Molecular Formula	C ₉ H ₁₉ N	NIST[4]
Molecular Weight	141.25 g/mol	PubChem[3]
Boiling Point	173 °C (446.15 K)	NIST[4]
Density	Not available in literature, requires experimental determination.	-
Refractive Index (n _D)	Not available in literature, requires experimental determination.	-
Melting Point	Not available in literature, expected to be well below 0 °C.	-
Solubility	Expected to be miscible with common organic solvents and sparingly soluble in water.	Inferred from structure

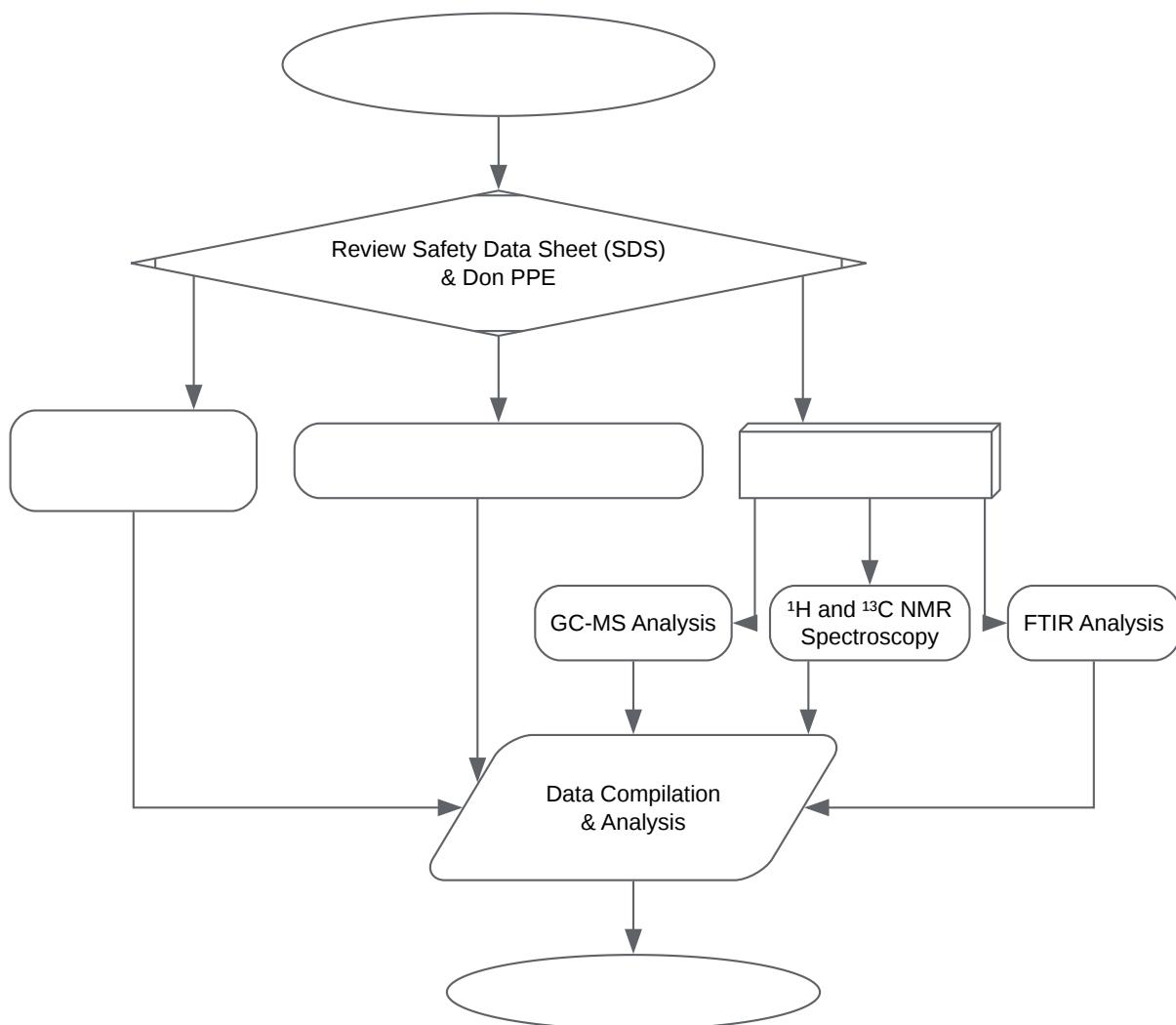
Molecular Structure and Characterization Workflow

The structural representation and a logical workflow for the comprehensive physical characterization of **1-Cyclohexyltrimethylamine** are essential for planning experimental work.

Molecular Structure of 1-Cyclohexyltrimethylamine

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Caption: Molecular structure of **1-Cyclohexyltrimethylamine**.



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Sources

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